

# 2,3,5-Trichloro-1,4-benzoquinone material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 2,3,5-Trichloro-1,4-benzoquinone

Cat. No.: B1196591

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An In-depth Technical Guide on the Material Safety of **2,3,5-Trichloro-1,4-benzoquinone**

This guide provides comprehensive safety and technical information for **2,3,5-Trichloro-1,4-benzoquinone**, intended for researchers, scientists, and professionals in drug development.

## Chemical Identification

**2,3,5-Trichloro-1,4-benzoquinone** is a halogenated aromatic compound belonging to the quinone family. Its structure, featuring three chlorine atoms on the benzoquinone ring, makes it a potent oxidizing agent and a versatile intermediate in organic synthesis.<sup>[1][2]</sup>

| Identifier        | Value   |
|-------------------|---|
| Chemical Name     | 2,3,5-Trichloro-1,4-benzoquinone  |
| Synonyms          | Trichloro-p-benzoquinone, 2,3,5-Trichlorocyclohexa-2,5-diene-1,4-dione <sup>[3]</sup> |
| CAS Number        | 634-85-5 <sup>[2][3][4][5]</sup>  |
| Molecular Formula | C <sub>6</sub> HCl <sub>3</sub> O <sub>2</sub> <sup>[2][3][4][5]</sup>                |
| Molecular Weight  | 211.43 g/mol <sup>[1][2][4][5]</sup>  |
| InChI Key         | KSFNQ TZBTVALRV-UHFFFAOYSA-N <sup>[1]</sup>   |

## Physical and Chemical Properties

This compound is a yellow crystalline solid.[2] The electron-withdrawing nature of the three chlorine atoms and the conjugated diketone system are key to its chemical reactivity.[1]

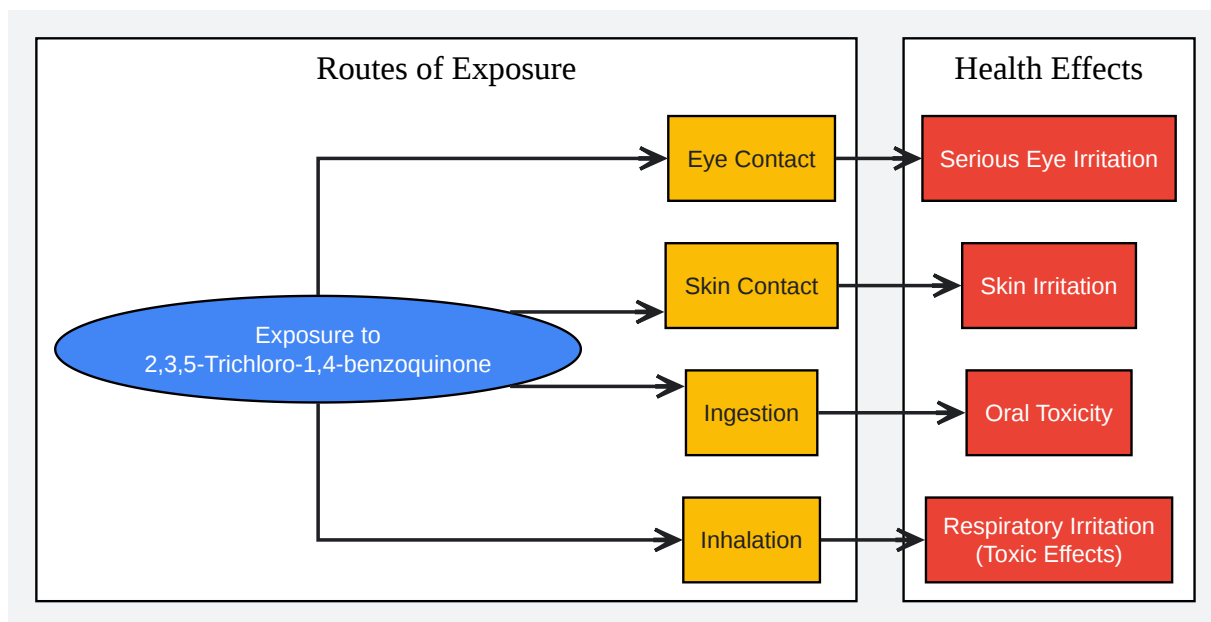
| Property         | Value                                 |
|------------------|---------------------------------------|
| Appearance       | Yellow Crystalline Solid[2]           |
| Melting Point    | 169-170 °C[2]                         |
| Boiling Point    | 255.3 °C at 760 mmHg[2]               |
| Density          | 1.69 g/cm <sup>3</sup> [2]            |
| Flash Point      | 105 °C[2]                             |
| Vapor Pressure   | 0.0 ± 0.5 mmHg at 25°C (Predicted)[2] |
| Refractive Index | 1.582[2]                              |

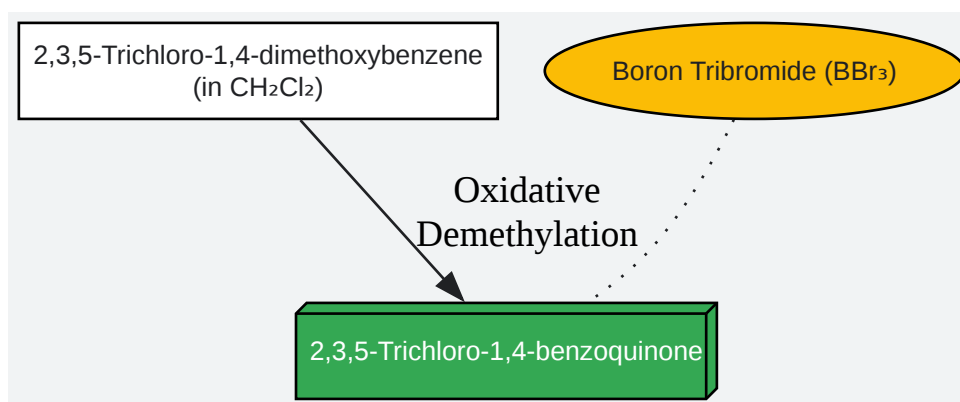
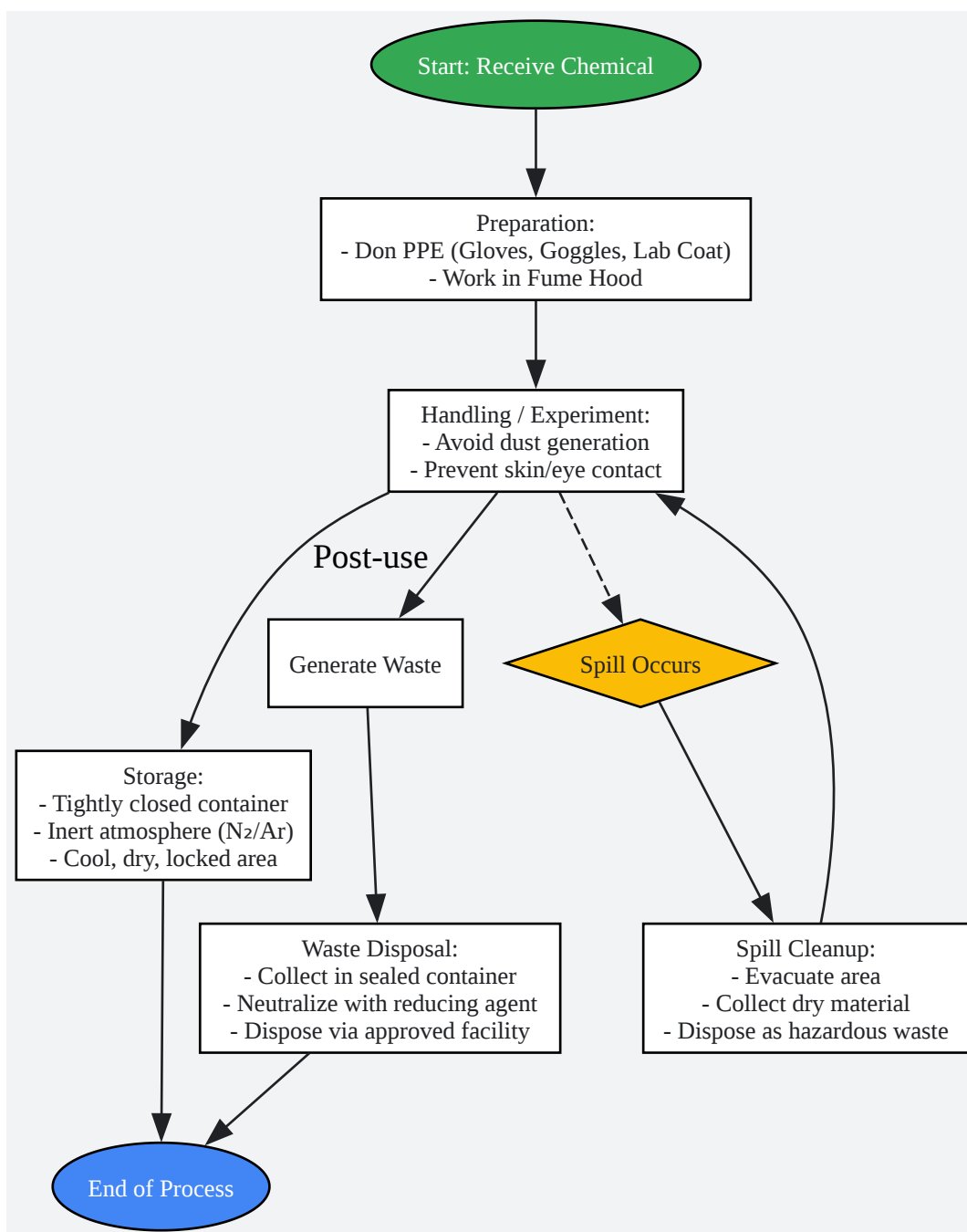
## Hazard Identification and Toxicology

**2,3,5-Trichloro-1,4-benzoquinone** is classified as a hazardous substance. It is toxic if swallowed or inhaled and causes significant skin and eye irritation.[3]

| GHS Hazard Classification         | Code | Description                      |
|-----------------------------------|------|----------------------------------|
| Acute Toxicity, Oral              | H301 | Toxic if swallowed[3]            |
| Acute Toxicity, Inhalation        | H331 | Toxic if inhaled[3]              |
| Skin Corrosion/Irritation         | H315 | Causes skin irritation[3]        |
| Serious Eye Damage/Eye Irritation | H319 | Causes serious eye irritation[3] |

Data sourced from PubChem GHS classifications based on 97.4% to 100% of notifications.[3]





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## References

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